

# Deoxyfrenolicin: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Deoxyfrenolicin*

Cat. No.: *B167470*

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An In-depth Overview of the Physical, Chemical, and Biological Properties

## Abstract

**Deoxyfrenolicin** is a naturally occurring antibiotic belonging to the pyranonaphthoquinone class, isolated from *Streptomyces roseofulvus*. As a member of this potent family of bioactive compounds, **Deoxyfrenolicin** exhibits significant antibacterial properties. This technical guide provides a comprehensive overview of the known physical and chemical properties, proposed mechanisms of action, and detailed experimental protocols relevant to the study of **Deoxyfrenolicin**. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the exploration of novel antimicrobial agents.

## Physicochemical Properties

The physicochemical properties of a compound are critical for its development as a therapeutic agent. While comprehensive experimental data for **Deoxyfrenolicin** is not extensively available in public literature, a combination of computed data and information for related compounds allows for a detailed characterization.

## Structure and Identification

- Molecular Formula:  $C_{18}H_{18}O_6$

- Molecular Weight: 330.33 g/mol
- IUPAC Name: 2-[(1R,3S)-9-hydroxy-5,10-dioxo-1-propyl-3,4-dihydro-1H-benzo[g]isochromen-3-yl]acetic acid
- CAS Number: 10023-11-7
- ChEMBL ID: ChEMBL444165
- PubChem CID: 3084051

## Tabulated Physicochemical Data

The following table summarizes the available quantitative data for **Deoxyfrenolicin**. It is important to note that much of this data is computationally predicted and awaits experimental verification.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>6</sub>	PubChem
Molecular Weight	330.33 g/mol	PubChem
Melting Point	Data not available	-
Solubility	Data not available. Expected to have low solubility in water and better solubility in organic solvents like DMSO, methanol, and ethanol.	General knowledge of similar compounds
LogP (computed)	2.2	PubChem
pKa (computed)	4.1 (acidic)	PubChem

## Spectral Data

Detailed experimental spectral data for **Deoxyfrenolicin** is not readily available in public databases. The following represents expected characteristic signals based on the structure of the molecule and data for analogous compounds.

- $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR: The spectra would be complex, showing signals corresponding to the aromatic protons of the naphthoquinone core, the protons of the dihydropyran ring, the propyl side chain, and the acetic acid moiety.
- Infrared (IR) Spectroscopy: Expected to show characteristic absorption bands for O-H (hydroxyl and carboxylic acid), C=O (quinone and carboxylic acid), C-O (ether), and aromatic C=C stretching vibrations.
- UV-Vis Spectroscopy: The naphthoquinone chromophore is expected to exhibit characteristic absorption maxima in the UV-visible region.

## Biological Activity and Mechanism of Action

**Deoxyfrenolicin** is recognized for its antibacterial activity.<sup>[1]</sup> As a member of the pyranonaphthoquinone class of antibiotics, its mechanism of action is likely multifaceted, targeting fundamental bacterial processes.

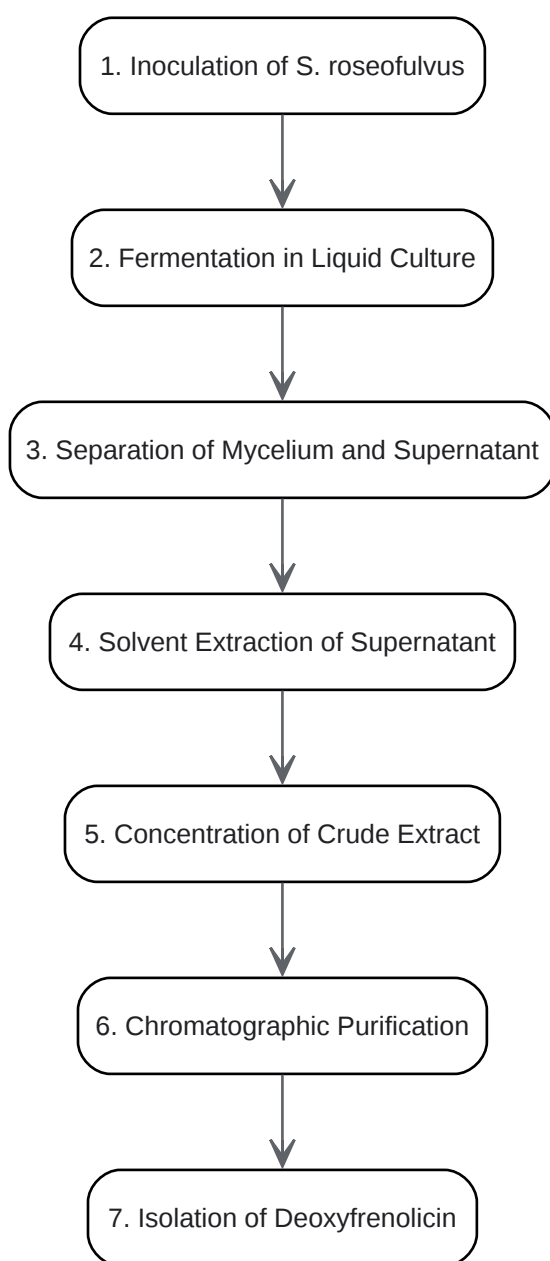
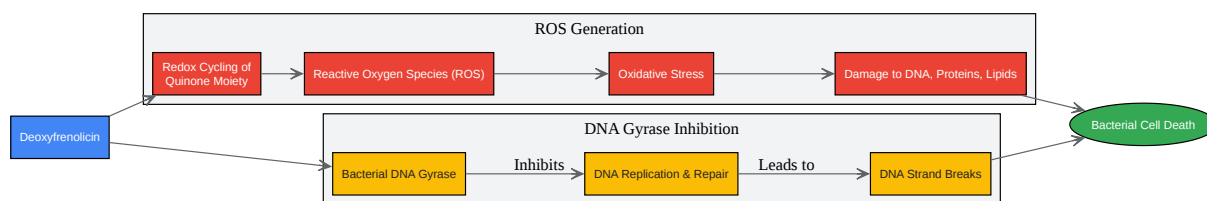
## Proposed Mechanisms of Action

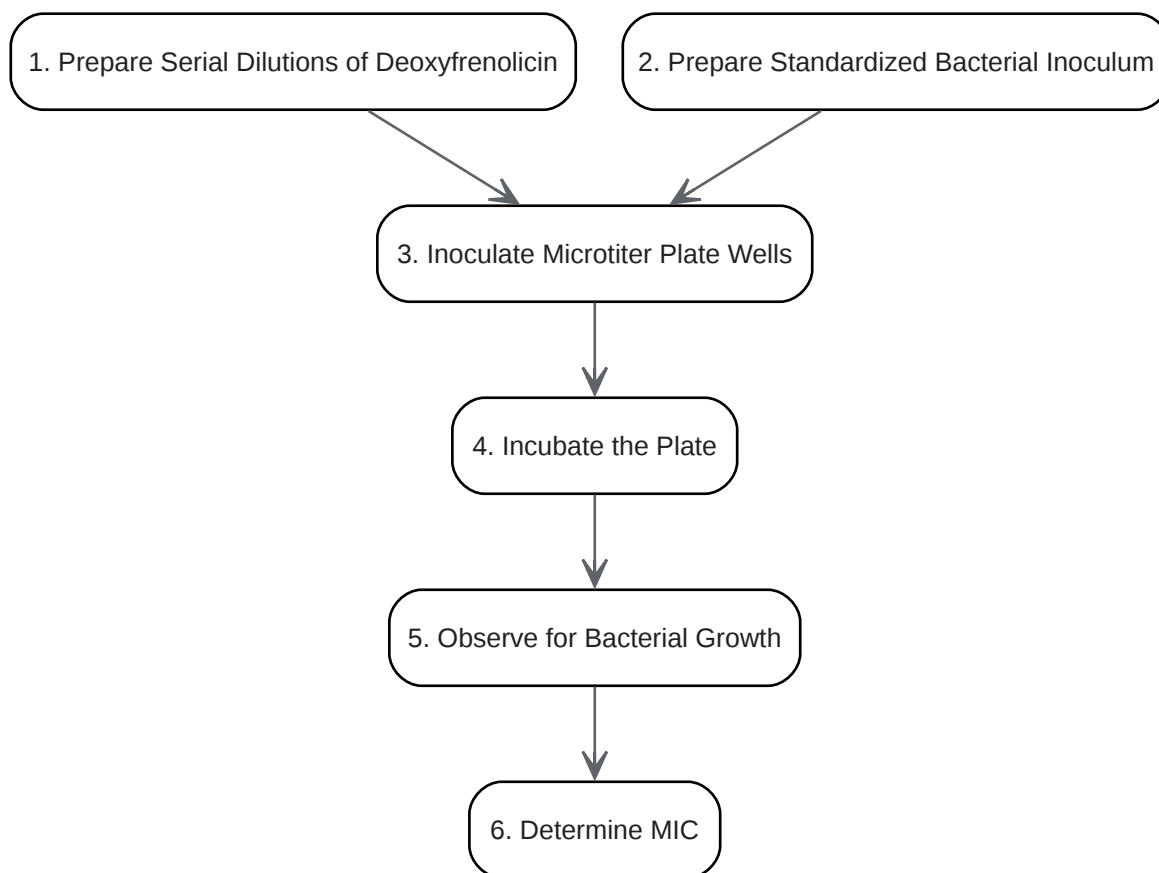
Based on studies of related naphthoquinone antibiotics, the primary mechanisms of action for **Deoxyfrenolicin** are postulated to involve:

- Inhibition of Bacterial DNA Gyrase: Naphthoquinones can interfere with the function of DNA gyrase, a type II topoisomerase essential for bacterial DNA replication and repair. This inhibition leads to the accumulation of DNA strand breaks and ultimately cell death.
- Generation of Reactive Oxygen Species (ROS): The quinone moiety can undergo redox cycling, leading to the production of superoxide anions and other reactive oxygen species. This induces oxidative stress within the bacterial cell, damaging DNA, proteins, and lipids.

## Signaling Pathway Diagram

The following diagram illustrates the proposed mechanisms of action of **Deoxyfrenolicin**, leading to bacterial cell death.





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## References

- 1. Production of deoxyfrenolicin and a new antibiotic, frenolicin B by *Streptomyces roseofulvus* strain AM-3867 - PubMed [pubmed.ncbi.nlm.nih.gov]
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